

An In-depth Technical Guide to Cyclohexanecarboxylate: CAS Numbers, Chemical Properties, and Synthesis

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Compound of Interest

Compound Name: Cyclohexanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cyclohexanecarboxylate** and its parent acid, cyclohexanecarboxylic acid, as well as its common methyl and ethyl esters. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the chemical properties, synthesis, and biological relevance of these compounds. The guide includes structured data tables for easy comparison of quantitative properties, detailed experimental protocols for key synthetic methods, and a visualization of a relevant biological pathway.

Core Concepts and Chemical Identity

Cyclohexanecarboxylate refers to the anion, esters, or salts of cyclohexanecarboxylic acid. The core structure consists of a cyclohexane ring bonded to a carboxyl group. This fundamental scaffold is a common motif in various natural products and synthetic molecules, making it a valuable building block in medicinal chemistry and materials science.

CAS Numbers and Nomenclature

The Chemical Abstracts Service (CAS) registry number is a unique identifier for chemical substances. The table below lists the CAS numbers for cyclohexanecarboxylic acid and its methyl and ethyl esters.

Compound Name	Synonyms	CAS Number
Cyclohexanecarboxylic acid	Hexahydrobenzoic acid, Carboxycyclohexane	98-89-5
Methyl cyclohexanecarboxylate	Methyl hexahydrobenzoate	4630-82-4
Ethyl cyclohexanecarboxylate	Ethyl hexahydrobenzoate	3289-28-9
Cyclohexanecarboxylate (anion)	-	3198-23-0

Physicochemical Properties

A thorough understanding of the physicochemical properties of **cyclohexanecarboxylate** derivatives is crucial for their application in research and development. The following tables summarize key quantitative data for cyclohexanecarboxylic acid and its methyl and ethyl esters.

General and Physical Properties

Property	Cyclohexanecarboxylic Acid	Methyl Cyclohexanecarboxylate	Ethyl Cyclohexanecarboxylate
Molecular Formula	C ₇ H ₁₂ O ₂ [1]	C ₈ H ₁₄ O ₂ [2][3]	C ₉ H ₁₆ O ₂ [4]
Molar Mass	128.17 g/mol [1]	142.20 g/mol [3]	156.22 g/mol [5]
Appearance	White solid or colorless oil[1]	Clear, colorless to light yellow liquid[2][6]	Colorless liquid[7]
Odor	Cheese-like[8]	Cheese-like, fruity[6]	Cheese, fruity, and winey[4]
Density	1.033 g/mL at 25 °C[8]	0.995 g/mL at 25 °C[6][9]	0.972 g/cm ³ [5]
Melting Point	30-31 °C[1]	Not applicable	120 °C[10]
Boiling Point	232-233 °C[8]	183 °C[6][9]	197.1 °C at 760 mmHg[5]
Flash Point	-	60 °C (closed cup)[9]	68.5 °C[5]
Refractive Index	n _{20/D} 1.461[8]	n _{20/D} 1.443[6][9]	n _{20/D} 1.451[5]
Solubility	Moderately soluble in water; soluble in organic solvents[11]	Insoluble in water; soluble in organic solvents[2]	Insoluble in water[12]

Spectroscopic Data

Spectroscopy	Cyclohexanecarboxylic Acid	Methyl Cyclohexanecarboxylate	Ethyl Cyclohexanecarboxylate
¹ H NMR	(CDCl ₃ , ppm): 1.20-2.00 (m, 10H), 2.35 (tt, 1H), 12.0 (br s, 1H)	(CDCl ₃ , ppm): 1.20-1.95 (m, 10H), 2.29 (tt, J=11.4, 3.6 Hz, 1H), 3.67 (s, 3H)[2]	(CDCl ₃ , ppm): 1.15-1.95 (m, 10H), 2.25 (m, 1H), 4.12 (q, 2H), 1.25 (t, 3H)
¹³ C NMR	(CDCl ₃ , ppm): 25.4, 25.7, 29.0, 43.1, 182.7	(CDCl ₃ , ppm): 25.5, 25.8, 29.1, 43.3, 51.4, 176.8[2]	(CDCl ₃ , ppm): 14.3, 25.6, 25.9, 29.1, 43.4, 60.1, 176.2
IR (cm ⁻¹)	2930, 2860 (C-H), 1705 (C=O), 1450, 1290, 940 (O-H)	2930, 2855 (C-H), 1735 (C=O), 1450, 1200, 1170 (C-O)[2]	2935, 2860 (C-H), 1730 (C=O), 1450, 1180 (C-O)
Mass Spec (EI)	Major fragments (m/z): 128 (M+), 111, 83, 55[11]	Major fragments (m/z): 142 (M+), 111, 83, 59, 55	Major fragments (m/z): 156 (M+), 111, 83, 73, 55

Experimental Protocols

This section provides detailed methodologies for the synthesis of cyclohexanecarboxylic acid and its methyl and ethyl esters. These protocols are adapted from established and reliable procedures.

Synthesis of Cyclohexanecarboxylic Acid via Hydrogenation of Benzoic Acid

This method involves the catalytic hydrogenation of benzoic acid to produce cyclohexanecarboxylic acid.[13]

Materials:

- Benzoic acid
- Rhodium on alumina catalyst (or other suitable hydrogenation catalyst)

- Methanol (or other suitable solvent)
- Hydrogen gas
- High-pressure autoclave reactor

Procedure:

- In a high-pressure autoclave, dissolve benzoic acid in methanol.
- Add the rhodium on alumina catalyst to the solution.
- Seal the autoclave and purge with nitrogen gas, followed by hydrogen gas.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 5-10 bar).[\[14\]](#)
- Heat the reaction mixture to the desired temperature (e.g., 100-180 °C) with vigorous stirring.
[\[14\]](#)
- Maintain the reaction conditions for a sufficient time to ensure complete conversion (typically several hours). Monitor the reaction progress by analyzing aliquots using techniques like TLC or GC.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- Remove the solvent from the filtrate under reduced pressure to yield crude cyclohexanecarboxylic acid.
- The crude product can be purified by recrystallization or distillation.

Synthesis of Methyl Cyclohexanecarboxylate via Fischer Esterification

This protocol details the acid-catalyzed esterification of cyclohexanecarboxylic acid with methanol.[\[2\]](#)

Materials:

- Cyclohexanecarboxylic acid
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cyclohexanecarboxylic acid in an excess of anhydrous methanol (e.g., 10-20 equivalents).^[2]
- With stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents).^[2]
- Heat the reaction mixture to a gentle reflux and maintain for 2-4 hours. The reaction can be monitored by TLC.^[2]
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and extract with diethyl ether.^[2]
- Combine the organic extracts and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.^[2]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude methyl **cyclohexanecarboxylate**.
- The product can be further purified by distillation under reduced pressure.

Synthesis of Ethyl Cyclohexanecarboxylate

The synthesis of ethyl **cyclohexanecarboxylate** follows a similar Fischer esterification protocol as described for the methyl ester, with ethanol being used in place of methanol.

Materials:

- Cyclohexanecarboxylic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether
- Deionized water
- Anhydrous magnesium sulfate

Procedure:

- In a flask, mix cyclohexanecarboxylic acid, anhydrous ethanol, and a catalytic amount of concentrated sulfuric acid.[\[15\]](#)
- Stir the mixture at a specified temperature (e.g., 76 °C) for several hours.[\[15\]](#)
- After cooling, filter the reaction mixture.
- Evaporate the excess ethanol under reduced pressure.
- Dilute the resulting oil with diethyl ether and wash with deionized water.[\[15\]](#)
- Separate the ether layer and dry it over anhydrous magnesium sulfate.[\[15\]](#)

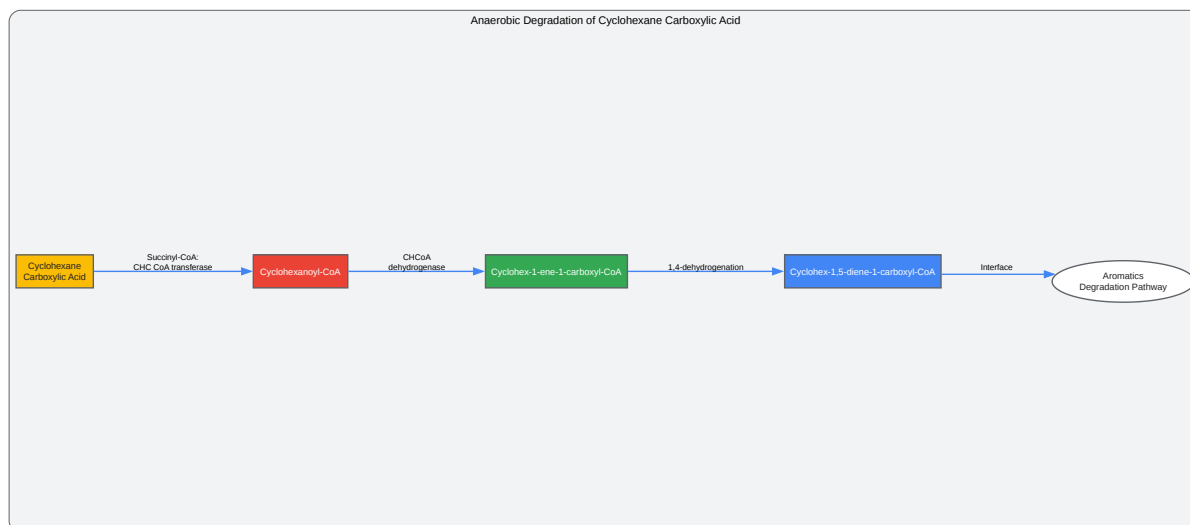
- Remove the ether by evaporation to yield ethyl **cyclohexanecarboxylate**.[\[15\]](#)

Biological Significance and Signaling Pathways

Cyclohexanecarboxylate and its derivatives are not only important synthetic intermediates but are also involved in biological processes. For instance, a novel anaerobic degradation pathway for cyclohexane carboxylic acid has been identified in the bacterium *Geobacter metallireducens*.

Anaerobic Degradation Pathway of Cyclohexane Carboxylic Acid

The diagram below illustrates the enzymatic steps involved in the anaerobic degradation of cyclohexane carboxylic acid in *Geobacter metallireducens*. This pathway involves the activation of the acid to its coenzyme A (CoA) ester, followed by a series of dehydrogenation reactions.



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Anaerobic degradation pathway of cyclohexane carboxylic acid.

This pathway highlights the biological conversion of a saturated carbocyclic acid into intermediates that can enter central metabolic pathways, demonstrating the metabolic versatility of microorganisms.

Applications in Drug Development

Cyclohexanecarboxylic acid derivatives are valuable scaffolds in drug discovery and development. Their rigid, three-dimensional structure can provide a desirable conformational constraint for binding to biological targets. They have been incorporated into a variety of therapeutic agents, including analgesics, anti-inflammatory agents, and protease inhibitors.^[16] The synthesis of derivatives, such as amides from **cyclohexanecarboxylate** esters, is a common strategy to generate compound libraries for screening and lead optimization.

Conclusion

This technical guide has provided a detailed overview of the CAS numbers, chemical properties, and synthetic methodologies for cyclohexanecarboxylic acid and its methyl and ethyl esters. The structured presentation of quantitative data, along with detailed experimental protocols, serves as a valuable resource for laboratory work. Furthermore, the visualization of a relevant biological degradation pathway underscores the importance of these compounds beyond their role as synthetic intermediates. The versatility of the **cyclohexanecarboxylate** scaffold ensures its continued relevance in chemical research and drug development.

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